

# Personal protective equipment for handling Vanillin-13C6

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## Compound of Interest

Compound Name: Vanillin-13C6

Cat. No.: B565506

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## Essential Safety and Handling Guide for Vanillin-13C6

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Vanillin-13C6** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks. The safety precautions for **Vanillin-13C6** are identical to those for its unlabeled analogue, as the Carbon-13 isotope is stable, non-radioactive, and does not alter the chemical reactivity or toxicity of the molecule.<sup>[1][2]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Vanillin.

Property	Value
Molecular Weight	152.15 g/mol [3]
Melting Point	81 - 83 °C (178 - 181 °F)[3][4]
Boiling Point	285 °C (545 °F)[3]
Specific Gravity	1.056 (Water = 1)[3][5]
Vapor Density	5.2 (Air = 1)[3][5]
Solubility	Slightly soluble in water. Freely soluble in alcohol, chloroform, ether, and solutions of alkali hydroxides.[3]
Workplace Exposure Limit	10 mg/m3 (TWA)[3][4]

## Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment is mandatory when handling **Vanillin-13C6**.

PPE Category	Specific Requirements
Eye/Face Protection	Safety glasses with side-shields or chemical goggles are required.[3][4][6]
Skin Protection	A lab coat or other protective clothing should be worn.[3][6] Chemical-resistant gloves (such as nitrile, neoprene, or butyl rubber) are necessary to prevent skin contact.[3][7] Always inspect gloves for any signs of degradation before use. [4]
Respiratory Protection	A dust mask or a NIOSH-approved respirator should be used, especially when handling the powder form, to avoid inhalation of dust.[3][6]

## Operational Plan

Adherence to proper handling and storage protocols is crucial for maintaining the stability of **Vanillin-13C6** and the safety of the laboratory environment.

## Handling Procedures

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[3]
- **Ventilation:** Handle in a well-ventilated area or in a chemical fume hood to minimize dust inhalation.[3][4]
- **Hygiene:** Wash hands thoroughly with soap and water after handling.[3] Do not eat, drink, or smoke in areas where **Vanillin-13C6** is handled.[3][7]
- **Ignition Sources:** Keep away from heat, sparks, and open flames as the product may be combustible at high temperatures.[3][5]
- **Minimize Dust:** Avoid formation of dust and aerosols.[4] Use weigh boats to minimize spills when handling the powder.[8]

## Storage Procedures

- **Container:** Store in a tightly closed, light-resistant container.[3][4] Glass, polyethylene, or polypropylene containers are suitable.[3]
- **Environment:** Keep the storage area cool, dry, and well-ventilated.[3][4]
- **Incompatibilities:** Store away from strong oxidizing agents, bases, and strong reducing agents.[3]
- **Labeling:** Ensure all containers are clearly labeled.[3]

## Disposal Plan

Immediate and appropriate response to emergencies and proper disposal of waste are critical for safety and environmental protection.

## Spill Response

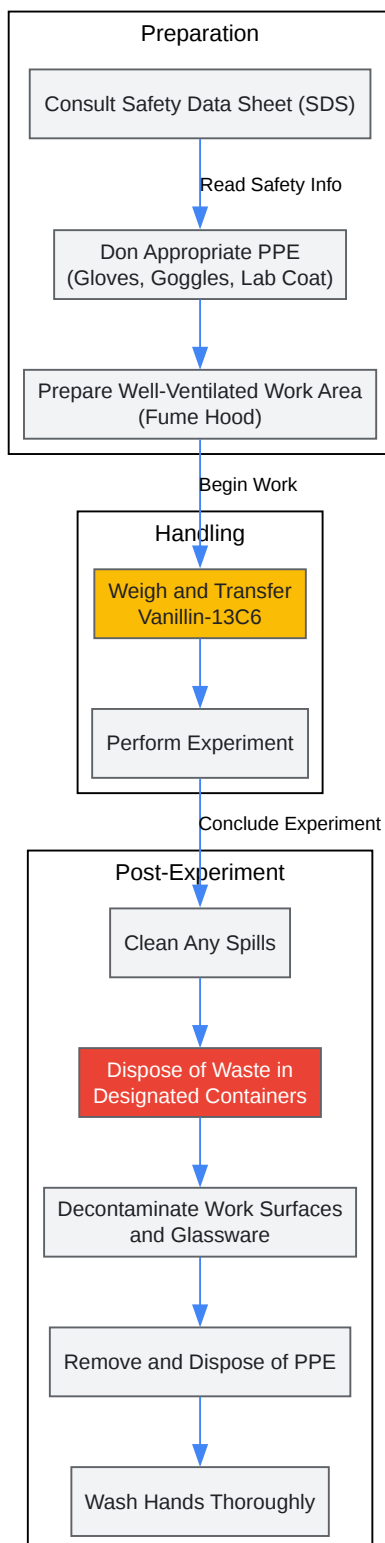
- Small Spills: Remove all sources of ignition.<sup>[3]</sup> Wear appropriate PPE.<sup>[3]</sup> Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.<sup>[4]</sup>
- Large Spills: Evacuate the area. Prevent further leakage if it is safe to do so. Do not let the product enter drains.<sup>[4]</sup>

## Waste Disposal

- Procedure: Dispose of **Vanillin-13C6** waste and contaminated materials in accordance with all applicable local, state, and federal regulations.<sup>[4]</sup> The disposal method should be the same as for non-isotopically labeled vanillin.<sup>[9]</sup>
- Containers: Use approved waste disposal containers.<sup>[4]</sup>

## Experimental Workflow

## Vanillin-13C6 Handling Workflow



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Caption: Workflow for the safe handling of **Vanillin-13C6**.

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## References

- 1. benchchem.com [benchchem.com]
- 2. quora.com [quora.com]
- 3. benchchem.com [benchchem.com]
- 4. geneseo.edu [geneseo.edu]
- 5. thinksrs.com [thinksrs.com]
- 6. chemtexusa.com [chemtexusa.com]
- 7. pentachemicals.eu [pentachemicals.eu]
- 8. ehs.wisc.edu [ehs.wisc.edu]
- 9. moravek.com [moravek.com]
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